

# Application Notes and Protocols for Fehling's Test Using Copper Tartrate Solution

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## Compound of Interest

Compound Name: Copper(II) tartrate hydrate

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## Introduction

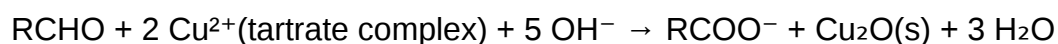
Fehling's test, developed by Hermann von Fehling in 1849, is a classical chemical assay used to differentiate between water-soluble carbohydrate and ketone functional groups and to detect reducing sugars.[1][2][3] This test is of significant value in various research and development settings, including the analysis of raw materials in drug formulations, monitoring enzymatic reactions that produce reducing sugars, and in the food industry for determining the dextrose equivalent (DE) of starch hydrolysates.[1][2] The test relies on the reduction of a complex of copper(II) ions in an alkaline solution by the aldehyde or  $\alpha$ -hydroxy ketone group of a reducing sugar, resulting in the formation of a brick-red precipitate of copper(I) oxide.[4][5]

This document provides detailed protocols for both qualitative and quantitative applications of Fehling's test, including the standardized preparation of Fehling's solutions and the Lane-Eynon titration method for the accurate quantification of reducing sugars.

## Principle of Fehling's Test

Fehling's solution consists of two separate solutions that are mixed in equal volumes immediately before use: Fehling's A, an aqueous solution of copper(II) sulfate, and Fehling's B, an alkaline solution of potassium sodium tartrate (Rochelle salt).[1][5][6] The tartrate ions in Fehling's B act as a chelating agent, forming a soluble complex with the Cu(II) ions and preventing their precipitation as copper(II) hydroxide in the alkaline environment.[3]

When heated in the presence of a reducing sugar, the aldehyde group of the sugar is oxidized to a carboxylate anion. Concurrently, the chelated copper(II) ions are reduced to copper(I) ions, which then precipitate out of the solution as insoluble, brick-red copper(I) oxide ( $\text{Cu}_2\text{O}$ ).<sup>[4]</sup> The overall reaction can be summarized as follows:



## Experimental Protocols

### Preparation of Standardized Fehling's Solution

For accurate and reproducible results, especially in quantitative assays, the use of standardized Fehling's solution is crucial. The following protocol outlines the preparation of Fehling's solutions A and B.

Materials:

- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Potassium sodium tartrate tetrahydrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ), also known as Rochelle salt
- Sodium hydroxide ( $\text{NaOH}$ )
- Distilled or deionized water
- Volumetric flasks (500 mL)
- Analytical balance

Procedure:

Fehling's Solution A:

- Accurately weigh 34.65 g of copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ ).<sup>[6]</sup>
- Dissolve the weighed solid in distilled water in a beaker.
- Quantitatively transfer the solution to a 500 mL volumetric flask.

- Make up the volume to the mark with distilled water and mix thoroughly.

#### Fehling's Solution B:

- Accurately weigh 173 g of potassium sodium tartrate (Rochelle salt) and 50 g of sodium hydroxide (NaOH).[6]
- Dissolve both solids in distilled water in a beaker. Note that this is an exothermic process, and the solution will heat up. Allow it to cool to room temperature.
- Quantitatively transfer the cooled solution to a 500 mL volumetric flask.
- Make up the volume to the mark with distilled water and mix thoroughly.

Storage: Store both solutions separately in amber glass bottles to protect them from light.

Fehling's solution should be prepared fresh by mixing equal volumes of solution A and B just before use, as the mixed reagent is unstable and can decompose over time.[6]

## Qualitative Protocol for Detecting Reducing Sugars

This protocol is suitable for the rapid screening of samples for the presence of reducing sugars.

#### Materials:

- Fehling's Solution A and B
- Test sample solution (e.g., 1% w/v in distilled water)
- Positive control (e.g., 1% w/v glucose solution)
- Negative control (e.g., 1% w/v sucrose solution)
- Test tubes
- Water bath

#### Procedure:

- In a clean test tube, mix 1 mL of Fehling's Solution A and 1 mL of Fehling's Solution B. The resulting solution should be a deep blue color.
- Add 2 mL of the test sample solution to the test tube.
- Prepare positive and negative control tubes in the same manner.
- Place the test tubes in a boiling water bath and heat for 2-5 minutes.
- Observe any color change. The formation of a brick-red precipitate of copper(I) oxide indicates the presence of a reducing sugar. The color may initially appear green or yellow before turning to brick-red.[7]

## Quantitative Protocol: Lane-Eynon Titration Method

The Lane-Eynon method is a widely used titration procedure for the quantitative determination of reducing sugars.[8] It involves titrating the sugar solution against a known volume of standardized Fehling's solution using methylene blue as an indicator.[8][9]

### Materials:

- Standardized Fehling's Solution (freshly mixed A and B in a 1:1 ratio)
- Standard glucose solution (e.g., 0.5% w/v)
- Test sample solution of unknown concentration
- Methylene blue indicator (1% aqueous solution)
- Burette (50 mL)
- Conical flask (250 mL)
- Hot plate

### Procedure:

#### Part A: Standardization of Fehling's Solution

- Pipette exactly 10 mL of the mixed Fehling's solution into a 250 mL conical flask.
- Fill the burette with the standard glucose solution.
- Heat the Fehling's solution in the conical flask to boiling on a hot plate.
- While the solution is boiling, add the standard glucose solution from the burette rapidly until the blue color of the Fehling's solution begins to fade.
- Add 2-3 drops of methylene blue indicator. The solution will turn blue again.
- Continue the titration by adding the glucose solution dropwise, allowing the solution to boil for a few seconds between each addition, until the blue color of the indicator disappears completely, leaving a brick-red precipitate. This is the endpoint.
- Record the volume of the standard glucose solution used.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the Fehling's factor (mg of glucose equivalent to 1 mL of Fehling's solution).

#### Part B: Titration of the Unknown Sample

- Pipette exactly 10 mL of the mixed Fehling's solution into a 250 mL conical flask.
- Fill the burette with the unknown sample solution.
- Follow the same titration procedure as described in Part A (steps 3-7).
- Record the volume of the unknown sample solution used.
- Repeat the titration at least two more times.
- Calculate the concentration of reducing sugars in the unknown sample using the Fehling's factor determined in Part A.

## Data Presentation

The following tables provide a structured summary of the components of Fehling's solution and a representative dataset for the Lane-Eynon titration.

Table 1: Composition of Standardized Fehling's Solution

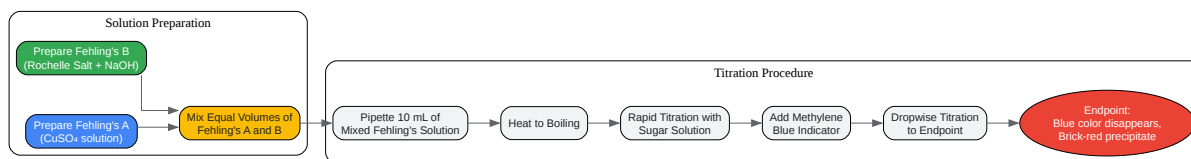
Solution	Component	Concentration
Fehling's A	Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )	69.3 g/L[10]
Fehling's B	Potassium sodium tartrate tetrahydrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ )	346.0 g/L[10]
Sodium hydroxide (NaOH)	100 g/L[10]	

Table 2: Representative Data for Lane-Eynon Titration of a Standard Glucose Solution

Titration No.	Volume of Mixed Fehling's Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of 0.5% Glucose Solution Used (mL)
1	10.0	0.00	20.50	20.50
2	10.0	20.50	40.95	20.45
3	10.0	0.00	20.48	20.48
Average	20.48			

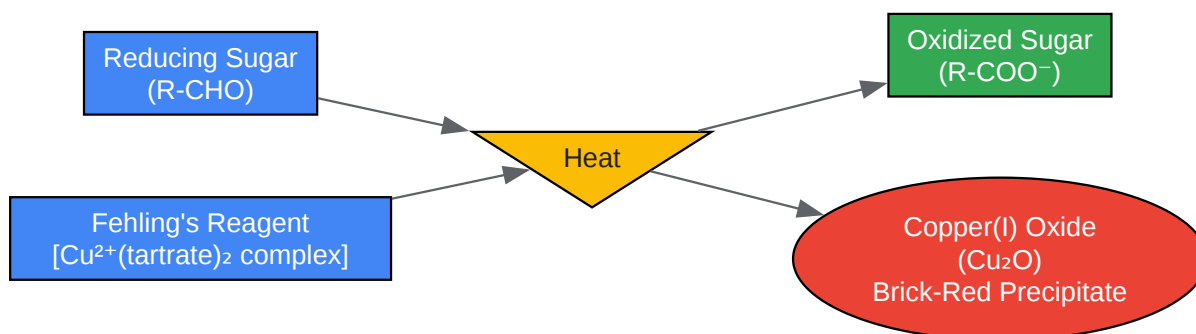
## Visualizations

The following diagrams illustrate the experimental workflow for the quantitative Fehling's test and the underlying chemical reaction pathway.



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Caption: Experimental workflow for the quantitative determination of reducing sugars using the Lane-Eynon titration method with Fehling's solution.



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Caption: Chemical reaction pathway of Fehling's test, showing the oxidation of a reducing sugar and the reduction of copper(II) ions to form a copper(I) oxide precipitate.

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